

Best practices for handling and storing BAY-6096

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Compound of Interest

Compound Name: BAY-6096

Cat. No.: B10862150

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Technical Support Center: BAY-6096

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper handling, storage, and use of **BAY-6096**.

Frequently Asked Questions (FAQs)

Q1: What is **BAY-6096**?

BAY-6096 is a potent, selective, and highly water-soluble antagonist of the adrenergic $\alpha 2B$ receptor, with an IC_{50} of 14 nM.^{[1][2][3]} It demonstrates high selectivity over other adrenergic receptor subtypes.^[1] Its primary application in research is to study the pharmacological role of the $\alpha 2B$ adrenergic receptor, particularly in vasoconstriction.^{[4][5][6]}

Q2: What are the recommended storage conditions for solid **BAY-6096**?

Solid **BAY-6096** should be stored at $-20^{\circ}C$.^[2]

Q3: How should I prepare and store stock solutions of **BAY-6096**?

For stock solutions, it is recommended to dissolve **BAY-6096** in a suitable solvent such as DMSO or water. Once prepared, aliquot the solution to prevent repeated freeze-thaw cycles.^[3] Recommended storage conditions for stock solutions are:

- $-80^{\circ}C$ for up to 6 months.^[3]

- -20°C for up to 1 month.[3]

It is crucial to keep the solutions sealed and away from moisture.[3]

Q4: What is the solubility of **BAY-6096**?

BAY-6096 is highly soluble in water (>90 mg/mL) and DMSO (up to 100 mM).[1][4]

Q5: Is **BAY-6096** stable in solution?

BAY-6096 demonstrates good stability. It showed no instabilities when formulated in a 0.9% NaCl solution (pH 7.4) for 13 weeks at 40°C. It is also stable in buffer at pH 1, 7, and 10 for over 7 days at room temperature.[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in aqueous solution	Exceeded solubility in the chosen buffer or temperature fluctuations.	Although highly water-soluble, ensure the buffer conditions are optimal. Gentle warming or sonication may aid dissolution. For in vivo experiments, consider the provided dissolution protocols. [3]
Loss of compound activity	Improper storage, repeated freeze-thaw cycles, or prolonged storage at room temperature.	Always store the solid compound and stock solutions at the recommended temperatures. [2] [3] Aliquot stock solutions to minimize freeze-thaw cycles. [3] Prepare fresh working solutions for in vivo experiments on the day of use. [3]
Inconsistent experimental results	Inaccurate concentration of the stock solution due to hydration.	The molecular weight of BAY-6096 can vary depending on the degree of hydration. For precise concentrations, refer to the batch-specific molecular weight on the Certificate of Analysis.
Difficulty dissolving in specific media for in vivo studies	The vehicle composition may not be suitable for the desired concentration.	MedchemExpress provides several protocols for preparing working solutions for in vivo administration, including vehicles with DMSO, PEG300, Tween-80, and saline, or with SBE- β -CD in saline. [3]

Quantitative Data Summary

Solubility and Storage

Parameter	Value	Reference
Water Solubility	> 90 mg/mL	[1][4]
DMSO Solubility	100 mM	
Solid Storage Temperature	-20°C	[2]
Stock Solution Storage (-80°C)	6 months	[3]
Stock Solution Storage (-20°C)	1 month	[3]

Pharmacological Data

Parameter	Value	Reference
IC50 (α 2B Adrenergic Receptor)	14 nM	[1][2][3]
Selectivity over α 1A	>350-fold	[1]
Selectivity over α 2A	>350-fold	[1]
Selectivity over α 2C	>350-fold	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

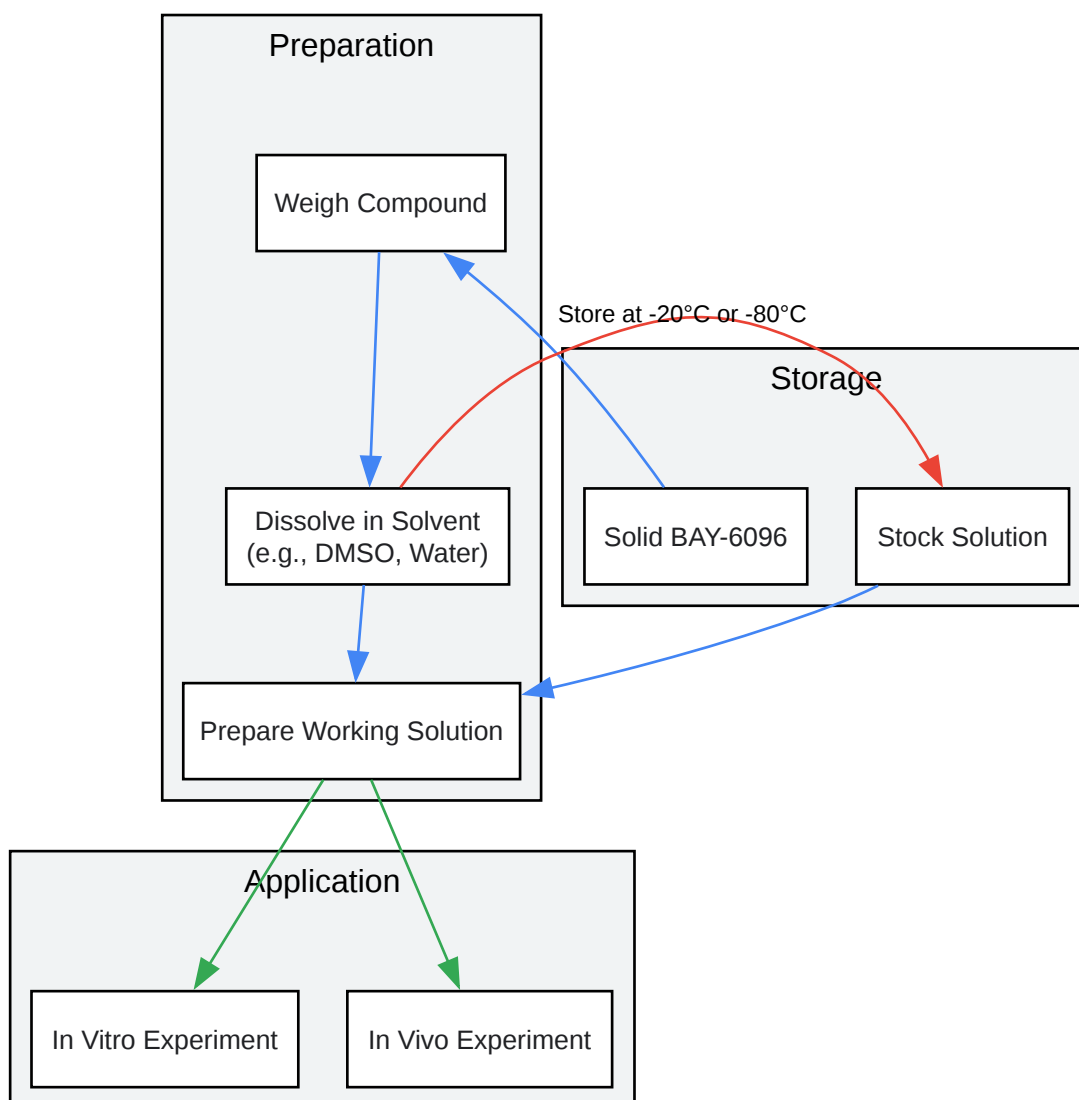
- Weighing: Accurately weigh the required amount of solid **BAY-6096**. The molecular weight is 426.91 g/mol, but refer to the batch-specific value if available.
- Dissolution: Add the appropriate volume of DMSO to the solid compound to achieve a final concentration of 10 mM.
- Mixing: Vortex or sonicate briefly to ensure complete dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C for short-term or -80°C for long-term storage.[3]

In Vivo Formulation (Example Protocol)

This protocol is adapted from information provided for in vivo experiments and aims to yield a clear solution.^[3]

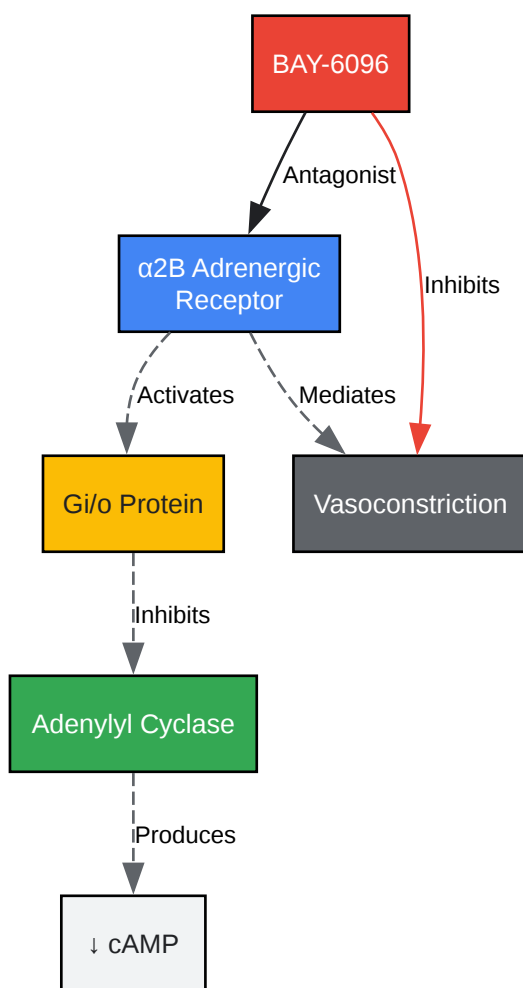
- Prepare a 2.5 mg/mL stock solution in DMSO.
- For a 1 mL working solution:
 - Take 100 μ L of the 2.5 mg/mL DMSO stock solution.
 - Add it to 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix again.
 - Add 450 μ L of Saline to reach the final volume of 1 mL.
- Use the freshly prepared solution on the same day.^[3]

Visualizations



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Caption: Experimental workflow for **BAY-6096** from storage to application.



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Caption: Inhibition of α2B adrenergic receptor signaling by **BAY-6096**.

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